

An In-depth Technical Guide on Z-Thr(Bzl)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z-Thr(Bzl)-OH

Cat. No.: B554296

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the chemical properties of **Z-Thr(Bzl)-OH**, a derivative of the amino acid threonine utilized in peptide synthesis and other areas of chemical research.

Quantitative Data Summary

The key quantitative properties of **Z-Thr(Bzl)-OH** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₁₉ H ₂₁ NO ₅	[1] [2] [3]
Molecular Weight	343.37 g/mol	[1] [2]
CAS Number	69863-36-1	
Appearance	White to off-white solid	
Purity	98.94%	

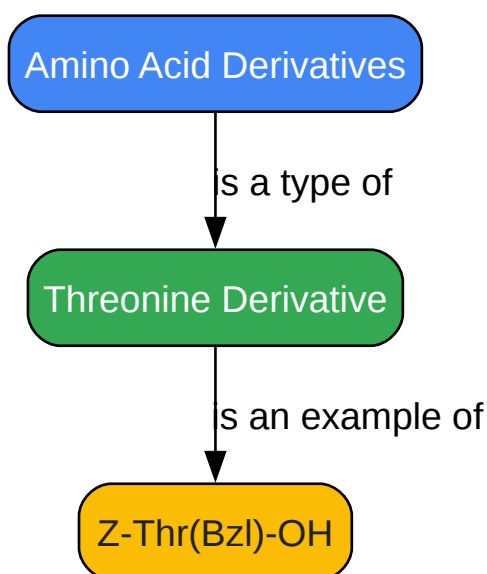
Experimental Protocols

While specific experimental protocols for the synthesis or application of **Z-Thr(Bzl)-OH** are proprietary and vary between manufacturers, the general principles of its use in solid-phase peptide synthesis (SPPS) are well-established. A typical workflow would involve:

- **Resin Loading:** The C-terminal amino acid is attached to a solid support (resin).
- **Deprotection:** The N-terminal protecting group (e.g., Fmoc or Boc) of the resin-bound amino acid is removed.
- **Coupling:** **Z-Thr(Bzl)-OH**, with its carboxylic acid group activated, is then coupled to the deprotected N-terminus of the growing peptide chain. The benzyl (Bzl) group protects the side-chain hydroxyl of threonine from unwanted reactions.
- **Washing:** The resin is washed to remove excess reagents and byproducts.
- **Repeat:** Steps 2-4 are repeated with subsequent amino acids until the desired peptide sequence is assembled.
- **Cleavage and Deprotection:** The completed peptide is cleaved from the resin, and all protecting groups (including the Z and Bzl groups) are removed, typically with a strong acid cocktail.
- **Purification and Analysis:** The crude peptide is purified, commonly by reverse-phase high-performance liquid chromatography (RP-HPLC), and its identity is confirmed by mass spectrometry.

Logical Relationships

The following diagram illustrates the hierarchical relationship of **Z-Thr(Bzl)-OH** within the classification of chemical compounds.



[Click to download full resolution via product page](#)

Caption: Hierarchical classification of **Z-Thr(Bzl)-OH**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on Z-Thr(Bzl)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b554296#z-thr-bzl-oh-molecular-weight-and-formula\]](https://www.benchchem.com/product/b554296#z-thr-bzl-oh-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com